



Application Note: Preparation and Standardization of Manganese (II) Nitrate Solution

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Compound of Interest		
Compound Name:	Nitric acid, manganese salt	
Cat. No.:	B089046	Get Quote

Introduction

A standardized solution is a solution of accurately known concentration. In many analytical, research, and development applications, the precise concentration of a reagent is critical for obtaining accurate quantitative results. Manganese (II) nitrate is a common source of Mn²⁺ ions used in various chemical syntheses and analytical procedures. However, manganese nitrate is often hygroscopic and not a primary standard, meaning its exact concentration cannot be determined simply by weighing the solute and dissolving it in a known volume of solvent. Therefore, it is necessary to standardize the solution by titrating it against a primary standard.

The most common method for determining the concentration of manganese (II) ions is through a direct complexometric titration with ethylenediaminetetraacetic acid (EDTA).[1] EDTA is a hexadentate ligand that forms a stable, 1:1 water-soluble complex with Mn²+ ions. The reaction is pH-dependent and is typically carried out in a basic buffer solution (pH 10) to ensure the complete formation of the Mn-EDTA complex.[1][2] To prevent the oxidation of Mn(II) to higher oxidation states, which can interfere with the reaction, a reducing agent like hydroxylammonium chloride or ascorbic acid is added.[1] A metallochromic indicator, such as Eriochrome Black T, is used to detect the endpoint. The indicator forms a wine-red complex with Mn²+ ions. During the titration, EDTA displaces the indicator from the manganese ions. Once all the Mn²+ has been complexed by EDTA, the free indicator reverts to its blue color, signaling the endpoint of the titration.[1][3]



Experimental Protocol

This protocol details the steps for preparing an approximately 0.05 M manganese (II) nitrate solution and standardizing it against a primary standard disodium EDTA solution.

1. Materials and Reagents

Reagent/Material	Grade
Manganese (II) nitrate, Mn(NO₃)2·xH2O	Analytical Reagent
Disodium EDTA dihydrate (Na ₂ H ₂ Y·2H ₂ O)	Primary Standard
Hydroxylammonium chloride (NH2OH·HCl)	Analytical Reagent
Ammonia solution, concentrated (NH₃)	Analytical Reagent
Ammonium chloride (NH ₄ Cl)	Analytical Reagent
Eriochrome Black T indicator mixture	Indicator Grade
Deionized water	High Purity

2. Equipment

- Analytical balance (± 0.0001 g)
- 250 mL and 1000 mL volumetric flasks (Class A)
- 50 mL burette (Class A)
- 25 mL volumetric pipette (Class A)
- 250 mL conical flasks (Erlenmeyer flasks)
- · Magnetic stirrer and stir bar
- · Beakers and graduated cylinders
- pH meter or pH indicator strips



3. Solution Preparation

- Ammonia Buffer (pH 10): To prepare a 250 mL buffer solution, dissolve approximately 17.5 g
 of ammonium chloride in 142 mL of concentrated ammonia solution and dilute to 250 mL with
 deionized water in a volumetric flask.[2] Always work in a fume hood when handling
 concentrated ammonia.
- Primary Standard 0.05 M EDTA Solution: Dry the primary standard disodium EDTA dihydrate at 80°C for 2 hours and cool in a desiccator. Accurately weigh approximately 9.31 g of the dried Na₂H₂Y·2H₂O. Quantitatively transfer the solid to a 500 mL volumetric flask. Dissolve in deionized water, dilute to the mark, and mix thoroughly.
- Approximate 0.05 M Manganese (II) Nitrate Solution: Weigh approximately 6.3 g of manganese (II) nitrate hydrate (Mn(NO₃)₂·4H₂O, M.W. = 251.01 g/mol) and dissolve it in deionized water in a 500 mL volumetric flask. Dilute to the mark and mix thoroughly. This solution will be standardized.
- Eriochrome Black T Indicator: Prepare by grinding 100 mg of the indicator with 20 g of analytical grade NaCl.[4]

4. Standardization Procedure

- Use a volumetric pipette to transfer 25.00 mL of the prepared manganese (II) nitrate solution into a 250 mL conical flask.
- Dilute the solution with approximately 75 mL of deionized water.
- Add approximately 0.25 g of hydroxylammonium chloride or ascorbic acid to the flask and swirl to dissolve. This prevents the oxidation of Mn(II).[1]
- Add 2-3 mL of the pH 10 ammonia buffer and confirm the pH is approximately 10.[1]
- Add a small amount (30-40 mg) of the Eriochrome Black T indicator mixture. The solution should turn a distinct wine-red color.[1]
- Titrate the solution with the standardized 0.05 M EDTA solution from the burette. Swirl the flask continuously (or use a magnetic stirrer).



- The endpoint is reached when the color changes sharply from wine-red to a pure blue.[1] Record the volume of EDTA added.
- Repeat the titration at least two more times to ensure precision. The volumes of EDTA used should agree within ±0.05 mL.

5. Calculation of Molarity

The reaction between Mn²⁺ and EDTA is a 1:1 molar ratio. The molarity of the manganese nitrate solution can be calculated using the following formula:

Molarity of Mn(NO₃)₂ (M₁) = (Molarity of EDTA (M₂) × Volume of EDTA (V₂)) / Volume of Mn(NO₃)₂ (V₁)

Data Presentation

Example Titration Data

Trial	Volume of Mn(NO₃)₂ (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Used (mL)	Calculated Molarity of Mn(NO ₃) ₂ (mol/L)
1	25.00	0.10	24.95	24.85	0.0497
2	25.00	0.25	25.15	24.90	0.0498
3	25.00	0.40	25.35	24.95	0.0499

Assuming Molarity of Standard EDTA = 0.0500 mol/L

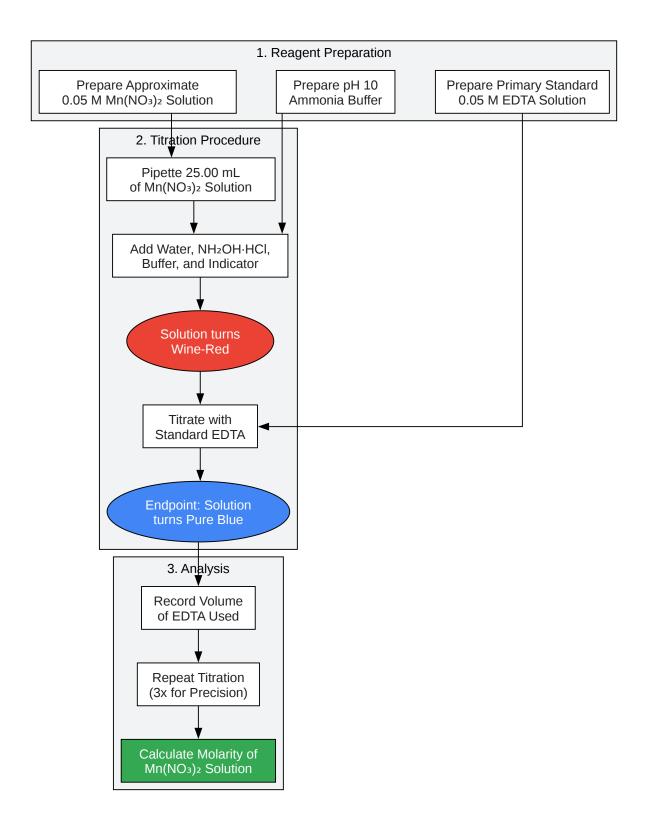
Summary of Results



Parameter	Value
Mean Molarity (mol/L)	0.0498
Standard Deviation	0.0001
Relative Standard Deviation (RSD)	0.20%

Workflow Visualization





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Caption: Workflow for the standardization of a manganese (II) nitrate solution.



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